

(2-Methyl-5-nitrophenyl)methanol CAS number and structure

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Compound of Interest

Compound Name: (2-Methyl-5-nitrophenyl)methanol

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An In-Depth Technical Guide to **(2-Methyl-5-nitrophenyl)methanol** for Researchers and Drug Development Professionals

Introduction

(2-Methyl-5-nitrophenyl)methanol is an important organic compound characterized by a benzene ring substituted with a methyl, a nitro, and a hydroxymethyl group. This unique arrangement of functional groups makes it a versatile intermediate in the synthesis of a wide array of more complex molecules.^[1] Its significance is particularly pronounced in the fields of medicinal chemistry and materials science, where it serves as a crucial building block for pharmaceuticals and dyes. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, applications, and safety considerations, tailored for professionals in research and development.

Compound Identification and Structure

Correctly identifying a chemical compound is the foundation of any scientific investigation. The following section details the essential identifiers and structural representation of **(2-Methyl-5-nitrophenyl)methanol**.

- CAS Number: 22474-47-1^[1]^[2]^[3]
- IUPAC Name: **(2-Methyl-5-nitrophenyl)methanol**

- Synonyms: 2-methyl-5-nitro-benzyl alcohol, 3-HYDROXYMETHYL-4-METHYL-NITROBENZENE[2][3]
- Molecular Formula: C₈H₉NO₃[1][2]
- Molecular Weight: 167.16 g/mol [1][2]
- Chemical Structure: The molecule consists of a benzene ring with a methyl group at position 2, a nitro group at position 5, and a hydroxymethyl group attached to the ring.[1]
 - SMILES: CC1=CC=C(C=C1CO)--INVALID-LINK--[O-][2]

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in different environments and its suitability for various applications. The hydroxymethyl group in **(2-Methyl-5-nitrophenyl)methanol** notably increases its solubility in polar solvents when compared to its analogue, 2-methyl-5-nitrophenol, which is advantageous for its use in aqueous reaction systems.[1]

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₃	[1][2]
Molecular Weight	167.16 g/mol	[1][2]
Topological Polar Surface Area (TPSA)	63.37 Å ²	[2]
LogP	1.39552	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	3	[2]
Rotatable Bonds	2	[2]

Synthesis and Manufacturing

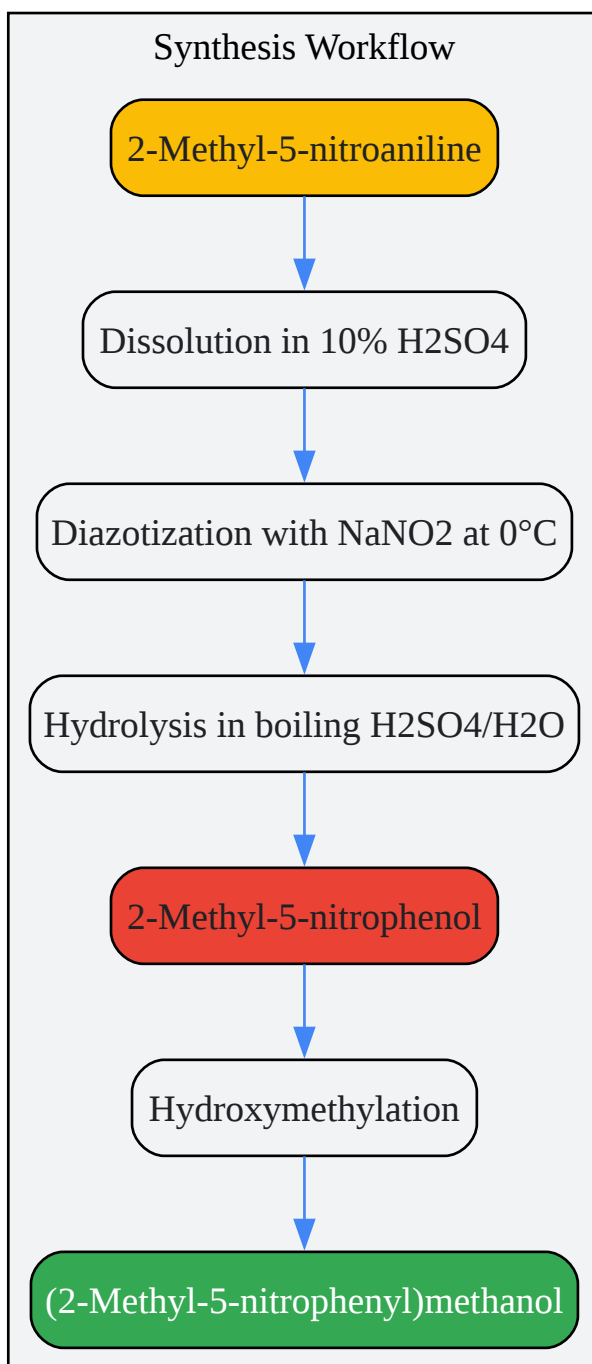
The synthesis of **(2-Methyl-5-nitrophenyl)methanol** can be achieved through multiple routes, often starting from readily available precursors. A common laboratory and industrial-scale synthesis involves the nitration of 2-methylphenol (o-cresol).^[1] An alternative patented approach utilizes o-toluidine as the starting material to produce the intermediate 2-methyl-5-nitrophenol.^{[4][5]}

Synthesis from 2-Methyl-5-nitroaniline

A well-documented method involves the diazotization of 2-methyl-5-nitroaniline followed by hydrolysis.^{[6][7]}

Experimental Protocol:

- **Dissolution:** Dissolve 40 g of 2-methyl-5-nitroaniline in 600 ml of refluxing 10% sulfuric acid.^{[5][7]}
- **Cooling:** Cool the solution to 0°C to precipitate the salt.^{[5][7]}
- **Diazotization:** While maintaining the temperature at 0°C and with continuous stirring, add 18 g of solid sodium nitrite in small portions.^{[5][7]} The completion of the reaction is indicated by a positive starch-iodide test.^[7]
- **Hydrolysis:** Add the resulting diazonium solution to a vigorously refluxing solution of 800 ml of water and 400 ml of concentrated sulfuric acid.^{[6][7]}
- **Isolation:** Continue refluxing until the evolution of gas ceases. Cool the mixture to room temperature to allow the crude 2-methyl-5-nitrophenol to precipitate.^{[6][7]}
- **Hydroxymethylation:** The intermediate, 2-methyl-5-nitrophenol, can then be converted to **(2-Methyl-5-nitrophenyl)methanol** through hydroxymethylation, for instance, via sulfonate ester formation and subsequent hydrolysis.^[1]



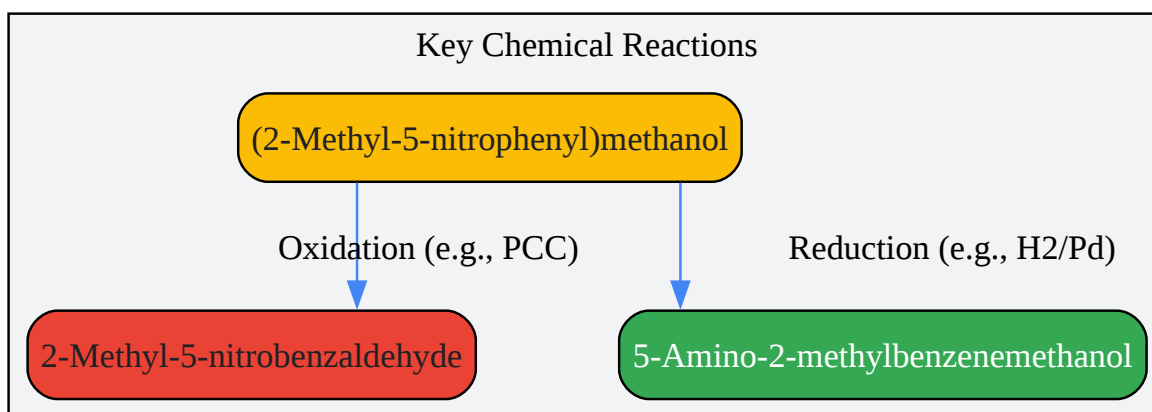
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Caption: Synthesis workflow from 2-methyl-5-nitroaniline.

Chemical Reactivity and Key Derivatives

The chemical reactivity of **(2-Methyl-5-nitrophenyl)methanol** is dominated by its three functional groups: the hydroxymethyl, the nitro, and the methyl groups on the aromatic ring.

- **Oxidation of the Hydroxymethyl Group:** The primary alcohol can be oxidized to the corresponding aldehyde, 2-methyl-5-nitrobenzaldehyde, using oxidizing agents like pyridinium chlorochromate (PCC).[1] This aldehyde is a valuable synthon for various organic transformations.
- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amine (5-amino-2-methylbenzenemethanol) using standard reduction methods, such as catalytic hydrogenation over a palladium catalyst.[1] This amino alcohol is a precursor for many pharmaceutical compounds.[1]



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Caption: Key reactions of **(2-Methyl-5-nitrophenyl)methanol**.

Applications in Research and Drug Development

The strategic placement of reactive functional groups makes **(2-Methyl-5-nitrophenyl)methanol** a highly valuable intermediate in several industrial applications.

- **Pharmaceutical Intermediates:** The ability to selectively modify the nitro and hydroxymethyl groups makes this compound a key starting material for the synthesis of bioactive molecules. [1] For example, the reduction of the nitro group to an amine yields aminobenzyl alcohols, which are precursors to antipsychotic drugs such as analogs of haloperidol.[1] The broader

class of nitroimidazoles, which share the nitro functional group, are known for their antimicrobial properties.[8]

- **Dye and Pigment Synthesis:** As a nitroaromatic compound, it serves as a precursor in the synthesis of azo dyes.[1] Through diazotization of its amino derivative and subsequent coupling with compounds like naphthol derivatives, it can be used to produce orange-red pigments for textiles and inks.[1]

Safety and Handling

While a specific Safety Data Sheet (SDS) for **(2-Methyl-5-nitrophenyl)methanol** was not identified in the search results, information for the closely related precursor, 2-methyl-5-nitrophenol, provides guidance on potential hazards.[9]

- **Potential Hazards:** Based on the structure and data for similar compounds, **(2-Methyl-5-nitrophenyl)methanol** should be handled with care. The precursor, 2-methyl-5-nitrophenol, is classified as harmful if swallowed or in contact with skin, causes skin and serious eye irritation, and may cause respiratory irritation.[9]
- **Recommended Precautions:**
 - Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[9]
 - Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[9]
 - Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[9]
 - Wash hands thoroughly after handling.[9]

It is imperative to consult a specific and verified SDS for **(2-Methyl-5-nitrophenyl)methanol** before handling to ensure all safety precautions are followed.

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